

## Chemical Profile and Properties of Azido-PEG4-TFP Ester

**Author:** Smolecule Technical Support Team. **Date:** February 2026

### Compound Focus: Azido-PEG4-TFP ester

CAS No.: 1807505-33-4

Cat. No.: S3398877

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**Azido-PEG4-TFP ester** is a heterobifunctional crosslinking reagent featuring an azide group on one end and a tetrafluorophenyl (TFP) ester on the other, connected by a discrete polyethylene glycol spacer of four units (PEG4) [1] [2]. This specific molecular architecture makes it particularly valuable for controlled bioconjugation applications in chemical biology and drug development.

## Key Chemical Characteristics

### Structural Properties

- **Molecular Formula:**  $C_{17}H_{21}F_4N_3O_6$  [1] [2]
- **Molecular Weight:** 439.4 g/mol [2]
- **CAS Number:** 1807505-33-4 [3] [2] [4]

### Functional Groups and Reactivity

- **Azide ( $N_3$ ):** Participates in click chemistry reactions (CuAAC, SPAAC) with alkynes, DBCO, or BCN groups [1] [3]
- **TFP Ester:** Reacts efficiently with primary amines ( $-NH_2$ ) under mild basic conditions (pH 7.5-8.5) to form stable amide bonds [1]

### Physical Properties

- **Appearance:** Solid powder [5]
- **Solubility:** Soluble in organic solvents including DMSO, DMF, DCM, THF, acetonitrile, and methanol [1] [2]
- **Storage:**  $-20^{\circ}C$  in dry conditions, protected from moisture [1] [4]

## Purity and Quality

- **Purity:** Typically >95% to >98% [5] [1] [4]
- **Spacer Length:** 16 atoms, approximately 17.7 Å [1]

## Comparative Analysis of Ester Reactivity

The TFP ester in **Azido-PEG4-TFP ester** offers distinct advantages over the more common NHS esters, particularly for complex or multi-step conjugation strategies. The table below summarizes these key differences:

| Property                 | TFP Ester                                 | NHS Ester                               |
|--------------------------|---|---|
| Optimal pH Range         | 7.5 - 8.0 [1]                             | 7.0 - 7.5 [1]                           |
| Hydrolytic Stability     | Higher (Half-life ~4 hours at pH 8.0) [1] | Lower (Half-life ~1 hour at pH 7.5) [1] |
| Reactivity Toward Amines | Higher at optimal pH [1]                  | Moderate [1]                            |
| Application Flexibility  | Better suited for sequential conjugations | More limited by hydrolysis              |

## Experimental Protocols

### Protocol 1: Conjugation to Primary Amines via TFP Ester

This protocol describes the conjugation of **Azido-PEG4-TFP ester** to a protein, antibody, or other amine-containing molecule, introducing azide groups for subsequent click chemistry.

#### Reagents and Materials

- **Azido-PEG4-TFP ester** (stored at -20°C) [1] [4]
- Target molecule with primary amines (e.g., protein in PBS or carbonate buffer)

- Anhydrous DMSO or DMF
- Reaction buffer: 50-100 mM phosphate or HEPES, pH 7.5-8.0 [1]
- Purification system: Desalting column or dialysis membrane

## Step-by-Step Procedure

- **Preparation of Reagent Solution**

- Warm **Azido-PEG4-TFP ester** to room temperature before opening to prevent moisture condensation [1].
- Prepare a fresh 10-100 mM stock solution in anhydrous DMSO. Vortex until completely dissolved.

- **Reaction Setup**

- Prepare the target molecule (e.g., antibody) at 1-10 mg/mL in reaction buffer at pH 7.5-8.0. Ensure the buffer does not contain extraneous amines (avoid Tris or glycine).
- Add the **Azido-PEG4-TFP ester** stock solution dropwise to the target molecule with gentle stirring. Use a molar ratio of 5:1 to 20:1 (reagent:target molecule) depending on the desired degree of labeling.
- React for 30-60 minutes at room temperature or 2-4 hours at 4°C with gentle mixing.

- **Purification**

- Purify the conjugated product using a desalting column or dialysis against PBS or another suitable buffer to remove unreacted reagent and hydrolysis byproducts.
- Confirm the degree of labeling by measuring azide concentration or using mass spectrometry.

## Protocol 2: Click Chemistry Conjugation with Alkyne-Tagged Molecules

This protocol describes the second step: conjugating azide-modified molecules from Protocol 1 to alkyne-tagged molecules (e.g., dyes, drugs, or other biomolecules) using copper-catalyzed azide-alkyne cycloaddition (CuAAC).

### Reagents and Materials

- Azide-modified target molecule from Protocol 1
- Alkyne-tagged molecule (e.g., fluorescent dye, drug compound)

- Copper(II) sulfate pentahydrate (CuSO<sub>4</sub>)
- Sodium ascorbate
- TBTA (Tris[(1-benzyl-1H-1,2,3-triazol-4-yl)methyl]amine, optional stabilizer)
- Reaction buffer: PBS or other compatible aqueous buffer

## Step-by-Step Procedure

### • Preparation of Catalyst System

- Prepare fresh stock solutions of 50 mM CuSO<sub>4</sub> in water and 100 mM sodium ascorbate in water.
- If using TBTA, prepare a 10 mM stock in DMSO/t-butanol (1:1).

### • Click Reaction Assembly

- Combine the azide-modified molecule with the alkyne-tagged molecule in reaction buffer. Use a 1.1:1 to 3:1 molar ratio (alkyne:azide).
- Add CuSO<sub>4</sub> to a final concentration of 0.5-1.0 mM [2].
- Add sodium ascorbate to a final concentration of 2.0-5.0 mM (a 2-5 fold molar excess over copper) [2].
- Mix thoroughly and react for 1-4 hours at 25-37°C [2]. Monitor reaction progress if possible.

### • Purification and Analysis

- Purify the conjugate using size exclusion chromatography, dialysis, or other appropriate methods.
- Analyze the final product using HPLC, SDS-PAGE, or spectroscopy to confirm conjugation efficiency and purity.

## Optimization and Troubleshooting

### Reaction Efficiency and Kinetics

Optimal reaction conditions significantly impact conjugation efficiency. The following table summarizes key parameters for the click chemistry step:

| Parameter          | Optimal Range      | Impact on Yield                                       |
|--------------------|--------------------|---|
| Copper(II) Sulfate | 0.5 - 1.0 mM [2]   | Linear increase up to 89% [2]                         |
| Sodium Ascorbate   | 2.0 - 5.0 mM [2]   | Maintains catalytic Cu(I) state [2]                   |
| Temperature        | 25 - 37°C [2]      | 37°C improves yield by 18% [2]                        |
| Reaction Time      | 1 - 4 hours        | Ensures completion                                    |
| PEG Spacer Length  | 4 units (PEG4) [2] | Maximizes solubility and reduces steric hindrance [2] |

## Troubleshooting Common Issues

- **Low Conjugation Efficiency:** Ensure fresh reagent stock solutions, optimal pH for TFP ester reaction (7.5-8.0), and adequate copper catalyst for click chemistry.
- **Protein Aggregation:** Avoid excessive molar ratios of crosslinker to protein. Consider adding a quenching step (e.g., excess glycine) after the TFP ester reaction if needed.
- **Reagent Hydrolysis:** Limit exposure to moisture by using anhydrous solvents and proper storage conditions. TFP esters are more hydrolytically stable than NHS esters, but hydrolysis still competes with the desired reaction [1].

## Application Scenarios in Biomedical Research

The unique properties of **Azido-PEG4-TFP ester** enable diverse applications:

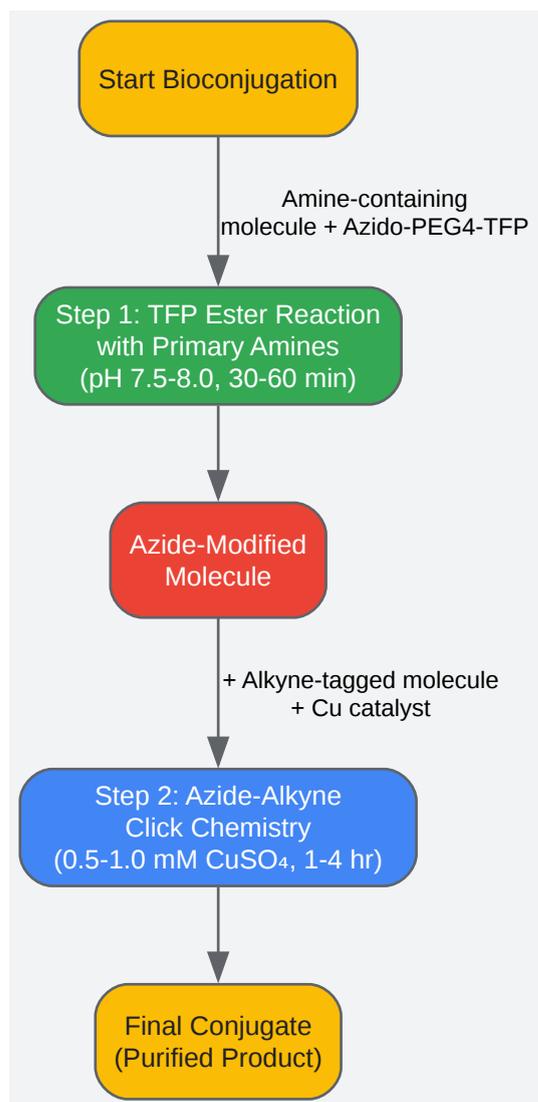
- **Biomolecule Functionalization:** Site-specific modification of proteins, peptides, and oligonucleotides with azide handles for further conjugation [5] [6]
- **Drug Delivery Systems:** Functionalization of nanoparticles, liposomes, and other drug carriers with targeting ligands via click chemistry [5]
- **Diagnostic Assays:** Attachment of fluorescent dyes or radiolabels to antibodies or other targeting proteins for improved detection [5]
- **Material Science:** Surface functionalization of sensors, biomaterials, and microfluidic devices with bioactive compounds [5]

## Safety and Regulatory Considerations

- **Azido-PEG4-TFP ester** is for research use only and not for therapeutic applications [5] [2]
- Azide-containing compounds should be handled with appropriate safety precautions as some organic azides can be shock-sensitive
- Proper disposal methods should be followed for azide-containing compounds and copper salts

## Workflow Visualization

The following diagram illustrates the two-step bioconjugation process using **Azido-PEG4-TFP ester**:



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## References

1. Azido-dPEG®4-TFP ester (QBD-10567) [vectorlabs.com]
2. Buy Azido-PEG4-TFP ester | 1807505-33-4 [smolecule.com]
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**Address:** Ontario, CA 91761, United States

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**Web:** [www.smolecule.com](http://www.smolecule.com)